Comparing 1-[2-(2-Chlorophenoxy)ethyl]pyrrolidin-3-ol with structural analogs

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Compound of Interest

Compound Name:	*1-[2-(2-Chlorophenoxy)ethyl]pyrrolidin-3-ol*
CAS No.:	*1342564-28-6*
Cat. No.:	*B1489775*

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Topic: Comparative Guide: **1-[2-(2-Chlorophenoxy)ethyl]pyrrolidin-3-ol** and Structural Analogs

Executive Summary: The Pharmacophore Defined

1-[2-(2-Chlorophenoxy)ethyl]pyrrolidin-3-ol represents a specialized subclass of phenoxyalkylamines, a privileged scaffold in medicinal chemistry. This compound integrates three distinct pharmacophoric elements: an electron-deficient 2-chlorophenoxy moiety, a flexible ethyl linker, and a polar 3-hydroxypyrrolidine headgroup.

Unlike its lipophilic predecessors used solely as antihistamines or antipsychotics, this hydroxylated variant offers a tuned balance of solubility and membrane permeability. It is primarily investigated in the context of Sigma-1 receptor (

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R) modulation and Leukotriene A4 Hydrolase (LTA4H) inhibition, serving as a critical probe for exploring structure-activity relationships (SAR) in neuroprotection and anti-inflammatory pathways.

This guide compares the target compound against three distinct structural classes:

- The Lipophilic Parent: 1-[2-(2-Chlorophenoxy)ethyl]pyrrolidine (Non-hydroxylated).
- The Regioisomer: 1-[2-(4-Chlorophenoxy)ethyl]pyrrolidin-3-ol (Para-substituted).
- The Functional Analog: SC-22716 (LTA4H Inhibitor Standard).

Structural & Physicochemical Analysis

The introduction of the hydroxyl group at the C3 position of the pyrrolidine ring fundamentally alters the physicochemical profile compared to the parent scaffold.

Table 1: Physicochemical Comparison

Feature	Target Compound (3-OH, 2-Cl)	Analog A: Lipophilic Parent (No OH)	Analog B: Para-Isomer (4-Cl)
Formula			
MW (g/mol)	241.71	225.71	241.71
cLogP	1.8 - 2.1 (Balanced)	3.2 - 3.5 (High)	2.1
TPSA ( )	~32.7	~12.5	~32.7
H-Bond Donors	1	0	1
Solubility	Moderate (mM range)	Low (M range)	Moderate
BBB Permeability	Moderate	High	Moderate

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Key Insight: The target compound's cLogP of ~2.0 is ideal for CNS drug discovery, avoiding the high non-specific binding often seen with the lipophilic parent (Analog A).

Comparative Performance: Mechanism & Activity

Sigma-1 Receptor (R) Affinity

The N-phenoxyethyl-heterocycle motif is a hallmark of high-affinity

R ligands (e.g., Cutamesine).

- Target Compound: The 2-chloro (ortho) substituent forces the phenoxy ring out of coplanarity, creating a "twisted" conformation that often favors

  R selectivity over

  R. The 3-OH group provides an additional hydrogen bond anchor, potentially increasing residence time in the binding pocket.

- Analog A (No OH): Typically exhibits higher affinity but lower selectivity, often cross-reacting with Dopamine D2 or Serotonin transporters due to high lipophilicity.

- Analog B (4-Cl): Para-substitution often leads to a flatter conformation, which may reduce

  selectivity compared to the ortho-substituted target.

LTA4 Hydrolase Inhibition

Based on the SAR of SC-22716 (a potent LTA4H inhibitor), the pyrrolidine amine is crucial for binding to the enzyme's active site.

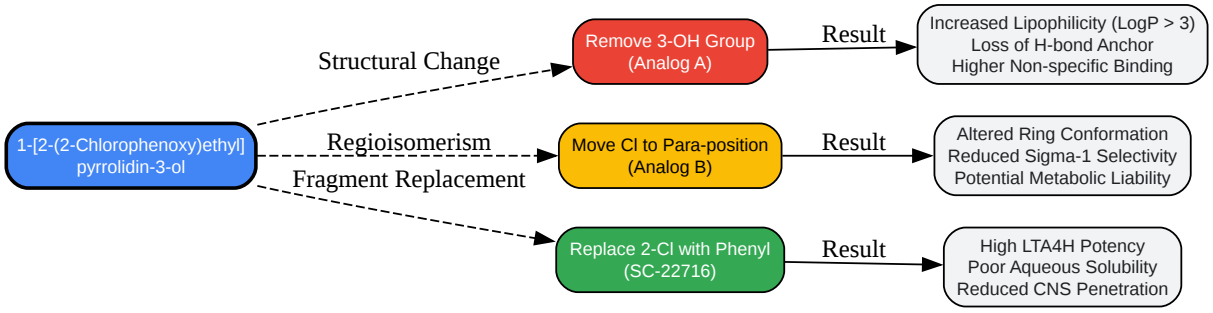
- Target Compound: The addition of the 3-OH group can act as a "selectivity filter," reducing inhibition of related metalloproteases while maintaining LTA4H affinity.

- SC-22716: Lacks the hydroxyl group and contains a phenyl-phenoxy tail. It is more potent but suffers from poor aqueous solubility, limiting its use in in vivo models without formulation aids.

Visualizing the Structure-Activity Relationship (SAR)

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The following diagram illustrates how specific structural modifications shift the biological profile of the scaffold.



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Caption: SAR Map detailing the functional consequences of modifying the core 2-chlorophenoxy-pyrrolidin-3-ol scaffold.

Experimental Protocols

To validate the comparative claims, the following protocols ensure reproducible synthesis and biological characterization.

Protocol A: Modular Synthesis (Convergent Approach)

Rationale: This route allows for the rapid generation of analogs by swapping the phenol or the amine headgroup.

- Reagents: 2-Chlorophenol (1.0 eq), 1-Bromo-2-chloroethane (1.2 eq), Pyrrolidin-3-ol (1.2 eq),

  (3.0 eq), Acetonitrile (ACN).

- Step 1 (Etherification):

  - Dissolve 2-chlorophenol in ACN. Add

    and stir at RT for 30 min.

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- Add 1-bromo-2-chloroethane and reflux (80°C) for 12h.
- Checkpoint: Monitor TLC for disappearance of phenol.
- Workup: Filter salts, concentrate, and purify 1-(2-chloroethoxy)-2-chlorobenzene via silica flash chromatography.

- Step 2 (Amination):
  - Dissolve the chloroethoxy intermediate in DMF or ACN.
  - Add Pyrrolidin-3-ol and excess

    (or NaI catalyst).
  - Heat to 90°C for 16-24h.
  - Purification: Acid-base extraction followed by recrystallization (as HCl salt) or column chromatography (DCM/MeOH/NH3).

Protocol B: Microsomal Stability Assay

Rationale: To determine if the 2-Cl and 3-OH modifications improve metabolic stability compared to Analog A.

- Preparation: Prepare 1 µM test compound in phosphate buffer (pH 7.4) with Human Liver Microsomes (0.5 mg/mL).
- Initiation: Pre-incubate at 37°C for 5 min. Add NADPH-regenerating system to start reaction.
- Sampling: Aliquot at 0, 5, 15, 30, and 60 min. Quench immediately with ice-cold acetonitrile containing internal standard (e.g., Verapamil).
- Analysis: Centrifuge (4000 rpm, 20 min) and analyze supernatant via LC-MS/MS.
- Calculation: Plot ln(% remaining) vs. time to determine

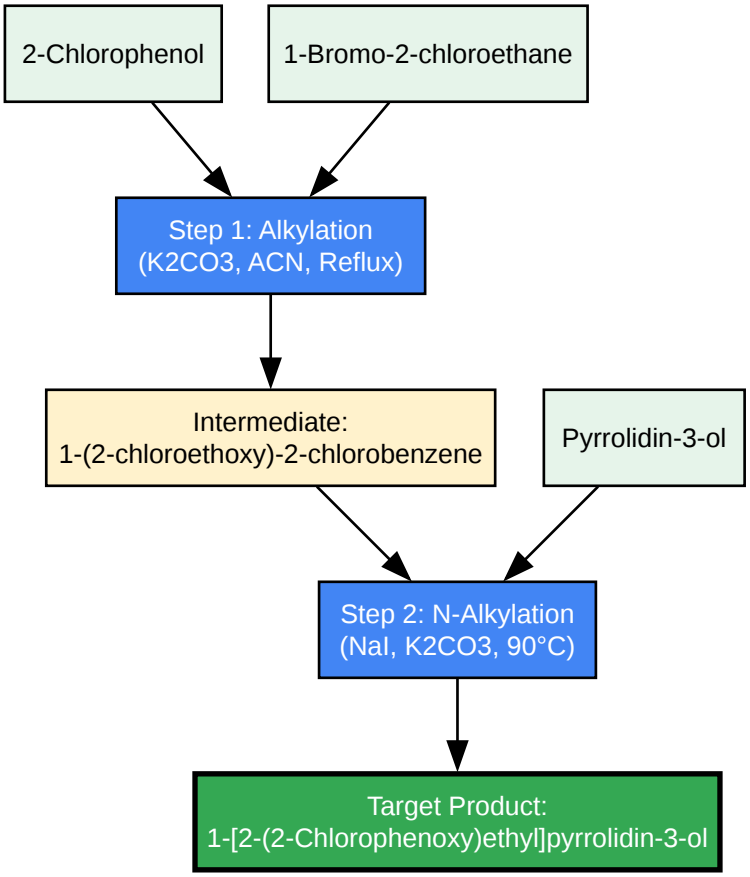
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- Expectation: Target compound should show higher stability than the unsubstituted phenoxy analog due to blockage of the reactive ortho-position by Chlorine.

Synthesis Workflow Diagram



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Caption: Convergent synthesis pathway utilizing a common chloroethoxy intermediate for library generation.

Conclusion & Recommendation

1-[2-(2-Chlorophenoxy)ethyl]pyrrolidin-3-ol is a superior "lead-like" scaffold compared to its non-hydroxylated analogs for CNS and inflammation targets.

- Use the Target Compound when optimization of metabolic stability and solubility is required in a Sigma-1 or LTA4H program.

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- Use Analog A (Non-hydroxylated) only if high lipophilicity is required to cross a compromised blood-brain barrier or for initial high-throughput screening where solubility is not a limiting factor.

References

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